

Isatoic Anhydride: A Versatile Precursor in Agrochemical Synthesis

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Compound of Interest

Compound Name: *Isatoic Anhydride*

Cat. No.: *B133585*

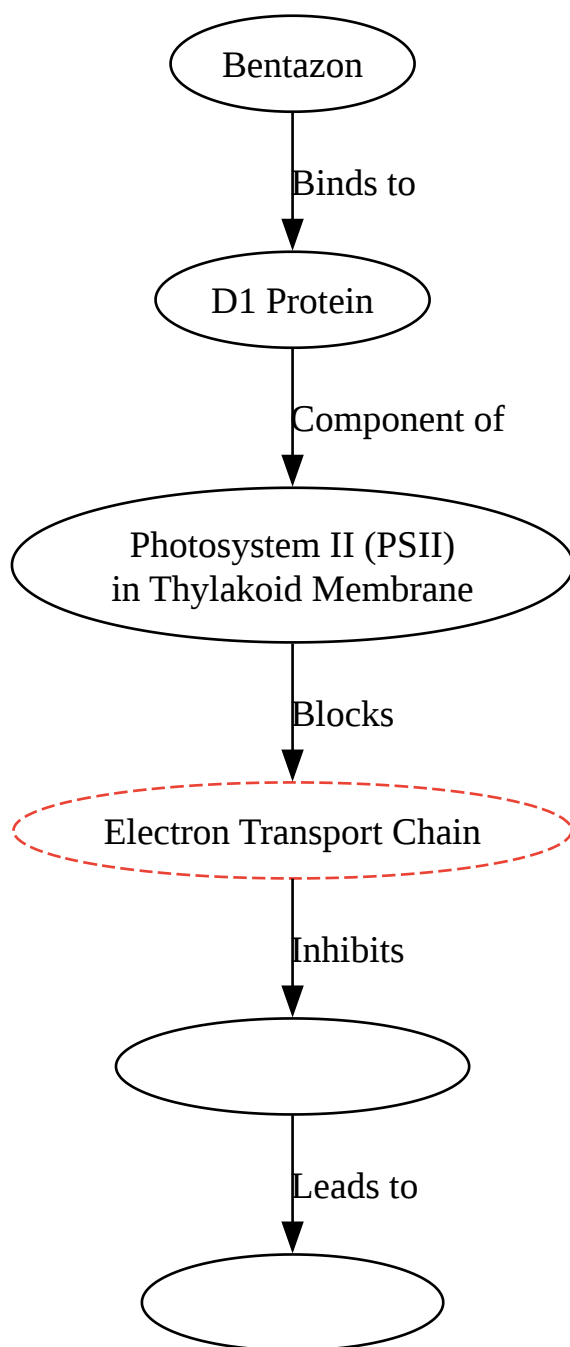
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Introduction: **Isatoic anhydride**, a heterocyclic compound, serves as a crucial building block in the synthesis of a diverse range of agrochemicals. Its inherent reactivity allows for the efficient construction of various molecular scaffolds, leading to the development of potent herbicides, insecticides, and fungicides. This document provides detailed application notes and protocols for the synthesis of key agrochemicals derived from **isatoic anhydride**, targeting researchers, scientists, and professionals in the field of drug development.

Application in Herbicide Synthesis: The Case of Bentazon

Bentazon is a selective post-emergence herbicide widely used for the control of broadleaf weeds in various crops. The synthesis of Bentazon prominently features **isatoic anhydride** as a key starting material.

Mechanism of Action: Bentazon exerts its herbicidal effect by inhibiting photosynthesis at photosystem II (PSII) in susceptible plants.^[1] It binds to the D1 protein of the PSII complex, thereby blocking the electron transport chain and halting the production of energy required for plant growth. This disruption leads to the accumulation of toxic reactive oxygen species, ultimately causing cell death and necrosis in the target weeds.



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Synthesis of Bentazon from **Isatoic Anhydride**:

The synthesis of Bentazon from **isatoic anhydride** typically involves a two-step process: the formation of N-isopropyl-2-aminobenzamide followed by cyclization. A one-pot synthesis method has also been developed for improved efficiency.

Experimental Protocol: One-Pot Synthesis of Bentazon

This protocol is adapted from a patented procedure for the synthesis of Bentazon.[2]

Materials:

- **Isatoic anhydride**
- Isopropylamine
- Sulfur trioxide
- α -Picoline
- Phosphorus oxychloride
- Dichloroethane (solvent)
- Dilute sodium hydroxide solution
- Dilute sulfuric acid

Procedure:

- **Reaction of Sulfur Trioxide and α -Picoline:** In a reactor, prepare a solution of sulfur trioxide in dichloroethane. To this, add α -picoline to form the sulfur trioxide-picoline complex.
- **Formation of N-isopropyl-2-aminobenzamide:** In a separate reactor, dissolve **isatoic anhydride** in dichloroethane. Slowly add isopropylamine to the solution. The reaction is exothermic and will result in the formation of N-isopropyl-2-aminobenzamide.
- **Cyclization:** To the solution of N-isopropyl-2-aminobenzamide, add the previously prepared sulfur trioxide-picoline complex. Following this, add phosphorus oxychloride.
- **Reaction Completion and Work-up:** Heat the reaction mixture to reflux for two hours. After cooling, hydrolyze the mixture with water. Separate the organic layer and extract it with a dilute sodium hydroxide solution.

- **Precipitation and Isolation:** Acidify the alkaline extract with dilute sulfuric acid to a pH of 1. The Bentazon product will precipitate out of the solution.
- **Purification:** Filter the precipitate, wash with water, and dry to obtain the final product.

Quantitative Data:

Parameter	Value	Reference
Yield	80.2%	[2]
Purity	98%	[2]

Herbicidal Activity of Bentazon:

The herbicidal efficacy of Bentazon varies depending on the weed species and environmental conditions.

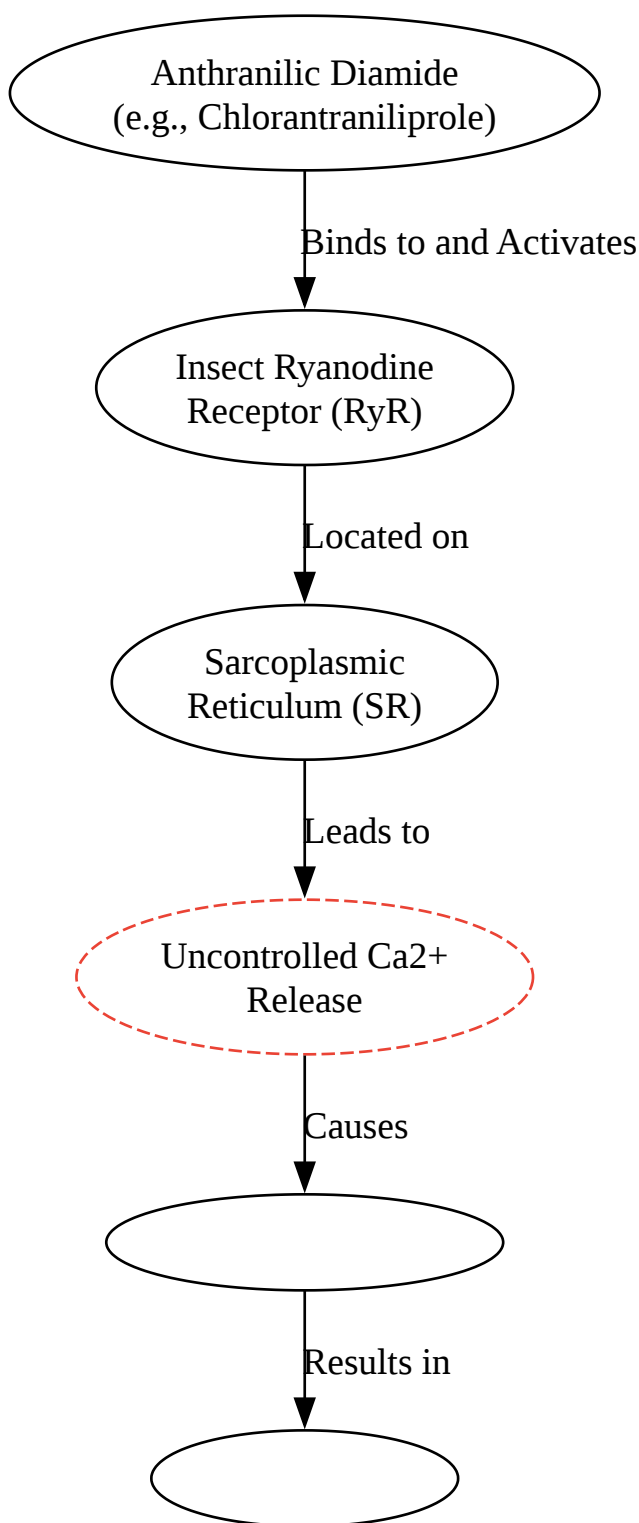
Weed Species	IC50 / EC50	Reference
Amaranthus retroflexus (Redroot pigweed)	-	[1]
Chenopodium album (Common lambsquarters)	-	[3]
Xanthium strumarium (Common cocklebur)	65% control at 0.84 kg/ha	[3]
Malva parviflora (Little mallow)	-	[3]

Note: Specific IC50/EC50 values were not readily available in the provided search results. The table indicates the types of weeds controlled by Bentazon.

Application in Insecticide Synthesis: Anthranilic Diamides

Anthranilic diamides, such as Chlorantraniliprole and Cyantraniliprole, are a major class of insecticides that are synthesized using **isatoic anhydride** derivatives.

Mechanism of Action: Anthranilic diamides selectively target and activate insect ryanodine receptors (RyRs).^[4] RyRs are intracellular calcium channels crucial for muscle contraction. The binding of these insecticides to RyRs causes an uncontrolled release of calcium from the sarcoplasmic reticulum, leading to muscle paralysis, cessation of feeding, and eventual death of the insect.



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Synthesis of Chlorantraniliprole Precursor from a Substituted **Isatoic Anhydride**:

The synthesis of Chlorantraniliprole involves the key intermediate 2-amino-5-chloro-N,3-dimethylbenzamide, which can be prepared from a corresponding substituted **isatoic anhydride**.

Experimental Protocol: Synthesis of 2-amino-5-chloro-N,3-dimethylbenzamide

This protocol is based on general methods for the synthesis of N-substituted aminobenzamides from **isatoic anhydrides**.

Materials:

- 6-chloro-8-methyl-2H-3,1-benzoxazine-2,4(1H)-dione (substituted **isatoic anhydride**)
- Aqueous methylamine solution
- Suitable organic solvent (e.g., ethyl acetate)
- Water

Procedure:

- **Reaction Setup:** In a round-bottom flask, suspend the substituted **isatoic anhydride** in ethyl acetate at room temperature.
- **Amine Addition:** Slowly add the aqueous methylamine solution dropwise to the suspension, ensuring the temperature does not exceed 30°C.
- **Reaction:** Maintain the reaction mixture at 30°C and stir for approximately 4 hours. Monitor the reaction by thin-layer chromatography until the starting **isatoic anhydride** is consumed.
- **Work-up:** Add water to the reaction mixture, stir, and then allow the layers to separate. Collect the organic phase.
- **Isolation:** The organic phase containing the desired 2-amino-5-chloro-N,3-dimethylbenzamide can be used directly in the subsequent step for the synthesis of Chlorantraniliprole or can be purified further by standard techniques.[5]

Quantitative Data for Insecticidal Activity:

Insecticide	Pest Species	LC50	Reference
Chlorantraniliprole	Plutella xylostella	0.05 ppm	[6]
Heliothis virescens	0.04 ppm	[6]	
Aphis gossypii	> 250 ppm	[6]	
Cyantraniliprole	Plutella xylostella	0.07 ppm	[6]
Heliothis virescens	0.21 ppm	[6]	
Aphis gossypii	0.4 ppm	[6]	

Application in Fungicide Synthesis: Quinazolinone Derivatives

Quinazolinone derivatives, synthesized from **isatoic anhydride**, have shown significant potential as antifungal agents against various plant pathogens.

Synthesis of Fungicidal Quinazolinones:

A common method for synthesizing quinazolinone derivatives is the one-pot, three-component reaction of **isatoic anhydride**, a primary amine, and an aldehyde.

Experimental Protocol: One-Pot Synthesis of 2,3-Disubstituted Quinazolin-4(3H)-ones

This protocol is adapted from a procedure catalyzed by bismuth(III) nitrate pentahydrate.[\[7\]](#)

Materials:

- **Isatoic anhydride**
- Aromatic aldehyde
- Primary amine
- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Ethanol

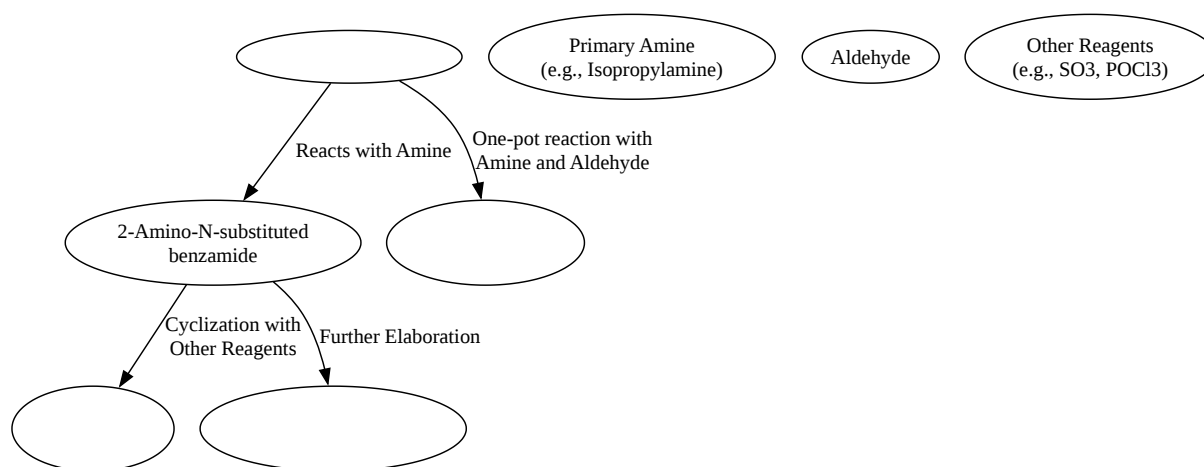
Procedure:

- **Reaction Mixture:** In a reaction vessel, mix **isatoic anhydride** (1.1 mmol), the aromatic aldehyde (1 mmol), and the primary amine (1 mmol).
- **Catalyst Addition:** Add bismuth(III) nitrate pentahydrate (0.05 mmol) to the mixture.
- **Reaction:** Heat the mixture at 80°C. Monitor the reaction progress using thin-layer chromatography.
- **Isolation:** Upon completion, add hot ethanol to the reaction mixture and filter to remove the catalyst.
- **Purification:** Cool the filtrate to allow the 2,3-disubstituted quinazolin-4(3H)-one product to crystallize. Collect the pure product by filtration.[\[7\]](#)

Quantitative Data for Antifungal Activity of Quinazolinone Derivatives:

Compound	Fungal Species	IC50 (µg/mL)	Reference
Compound 6c	Sclerotinia sclerotiorum	2.46	[8]
Pellicularia sasakii	2.94	[8]	
Fusarium graminearum	6.03	[8]	
Fusarium oxysporum	11.9	[8]	
Compound 2c	Fusarium oxysporum f. sp. Niveum	62.42% inhibition at 300 mg/L	[9]

Logical Relationship of Synthesis:



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Conclusion:

Isatoic anhydride stands out as a highly valuable and versatile platform for the synthesis of a wide array of agrochemicals. The straightforward and often high-yielding reactions it undergoes make it an attractive starting material for the development of novel and effective solutions for crop protection. The protocols and data presented herein provide a solid foundation for researchers to explore the vast potential of **isatoic anhydride** in the ongoing quest for innovative agrochemical solutions.

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References

- 1. Bentazon Herbicide | Minnesota Department of Agriculture [mda.state.mn.us]
- 2. CN1063688A - The synthetic method of Bentazon herbicide - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. A retrospective look at anthranilic diamide insecticides: discovery and lead optimization to chlorantraniliprole and cyantraniliprole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis method of 2-amino-3, 5-dichloro-N-methylbenzamide - Eureka | Patsnap [eureka.patsnap.com]
- 6. scribd.com [scribd.com]
- 7. An Improved Process For Preparation Of 2 Amino 5 Chloro N 3 Dimethyl [quickcompany.in]
- 8. Design, Synthesis, and Structure-Activity Relationship of Quinazolinone Derivatives as Potential Fungicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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